

3-Iodo-4-methoxypyridine CAS number and structure

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Compound of Interest

Compound Name: 3-Iodo-4-methoxypyridine

Cat. No.: B1298235

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An In-depth Technical Guide to 3-Iodo-4-methoxypyridine

This technical guide provides comprehensive information on **3-Iodo-4-methoxypyridine**, catering to researchers, scientists, and professionals in drug development. The document covers its chemical identity, physical and chemical properties, detailed synthesis protocols, and safety information.

Chemical Identity and Structure

3-Iodo-4-methoxypyridine is a halogenated heterocyclic compound. Its core structure consists of a pyridine ring substituted with an iodo group at position 3 and a methoxy group at position 4.

Chemical Structure:

Identifier Summary

Identifier	Value
CAS Number	89640-55-1[1][2][3][4][5][6][7]
Molecular Formula	C ₆ H ₆ INO[1][3][6][7]
Molecular Weight	235.02 g/mol [1][5][7][8]
IUPAC Name	3-iodo-4-methoxypyridine[3]
SMILES	<chem>COC1=C(C=NC=C1)I</chem> [3][5][7]
InChI	InChI=1S/C6H6INO/c1-9-6-2-3-8-4-5(6)7/h2-4H,1H3[3][8]
InChIKey	WZAPSURIRLYQEJ-UHFFFAOYSA-N[3][8]

Physicochemical and Safety Data

A summary of the available physicochemical and safety data for **3-iodo-4-methoxypyridine** is presented below. For comparison, data for the common starting material, 4-methoxypyridine, is also included.

Table 1: Physicochemical Properties

Property	3-Iodo-4-methoxypyridine	4-Methoxypyridine (Starting Material)
Form	Solid[8]	Liquid[9]
Purity	98% (GC)[6]	97% - 99%[9]
Melting Point	Not specified	4 °C[9]
Boiling Point	Not specified	108-111 °C / 65 mmHg[9]
Density	Not specified	1.075 g/mL at 25 °C[9]
Storage	Keep in dark place, inert atmosphere, 2-8°C[5]	Keep in dark place, Sealed in dry, Room Temperature[9]

Table 2: Safety Information

Hazard Information	3-Iodo-4-methoxypyridine
GHS Pictogram	GHS07 (Exclamation mark)[8]
Signal Word	Warning[8]
Hazard Statement	H302 (Harmful if swallowed)[8]
Hazard Class	Acute Toxicity 4 (Oral)[8]
Storage Class	11 (Combustible Solids)[8]
WGK	WGK 3[8]

Experimental Protocols

The synthesis of **3-Iodo-4-methoxypyridine** can be achieved through the directed metallation of 4-methoxypyridine followed by iodination. The following protocol is a detailed methodology for this synthesis.[1]

Protocol: Synthesis of **3-Iodo-4-methoxypyridine** from 4-Methoxypyridine

Materials:

- 4-Methoxypyridine (1.0 mmol)
- 2,2,6,6-tetramethylpiperidine (1.5 mmol, 0.25 mL)
- n-Butyllithium (n-BuLi), ~1.6 M in hexanes (1.5 mmol + 1.5 mmol)
- ZnCl₂·TMEDA complex (0.50 mmol, 0.13 g)
- Iodine (I₂), (1.5 mmol, 0.38 g)
- Tetrahydrofuran (THF), anhydrous
- Ethyl acetate (AcOEt)
- Saturated aqueous sodium thiosulfate (Na₂S₂O₃) solution

- Anhydrous magnesium sulfate (MgSO_4)
- Silica gel for column chromatography

Procedure:

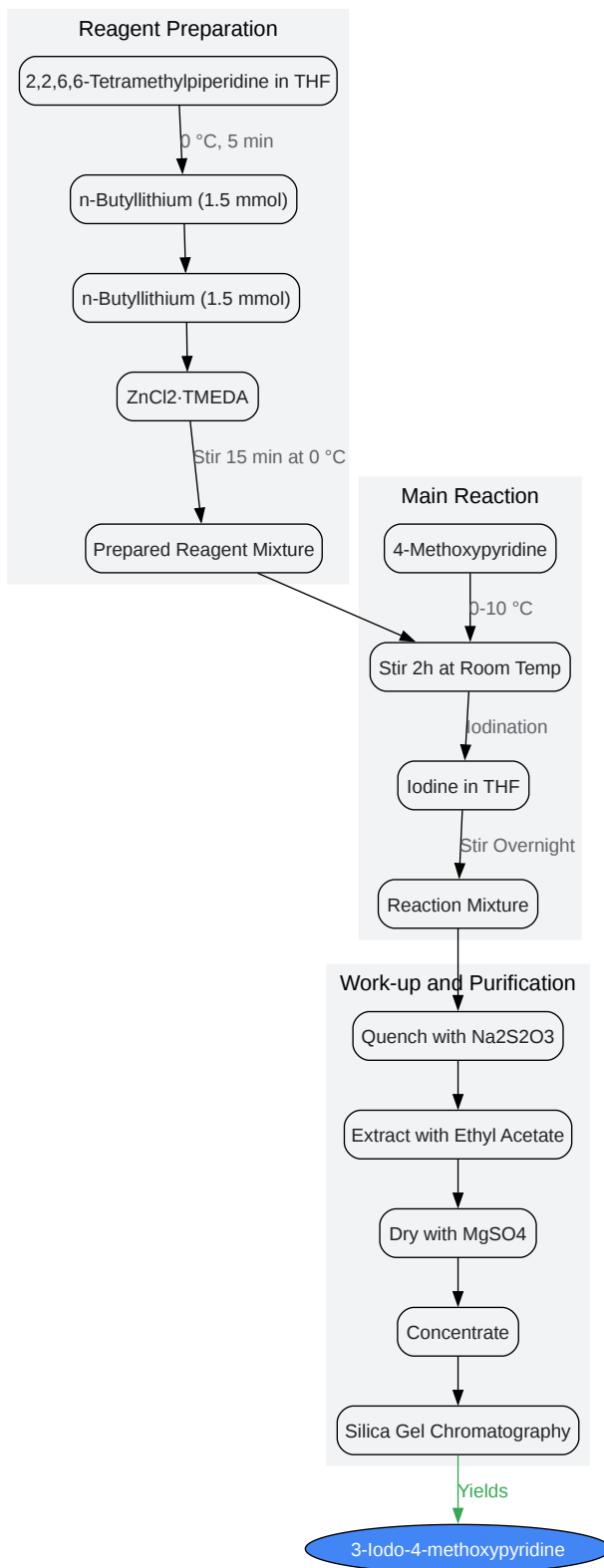
- Preparation of the Reagent Mixture:
 - To a stirred solution of 2,2,6,6-tetramethylpiperidine (1.5 mmol) in THF (2-3 mL) at 0 °C, sequentially add n-butyllithium (~1.6 M in hexanes, 1.5 mmol).
 - After 5 minutes, add another portion of n-butyllithium (~1.6 M in hexanes, 1.5 mmol).
 - Add the $\text{ZnCl}_2 \cdot \text{TMEDA}$ complex (0.50 mmol) to the mixture.
 - Continue stirring the reaction mixture at 0 °C for 15 minutes.
- Reaction with 4-Methoxypyridine:
 - Add 4-methoxypyridine (1.0 mmol) to the reaction mixture at a temperature between 0-10 °C.
 - Allow the reaction to stir for 2 hours at room temperature.
- Iodination:
 - Prepare a solution of iodine (1.5 mmol) in THF (4 mL).
 - Add the iodine solution to the reaction mixture.
 - Stir the mixture overnight at room temperature.
- Work-up and Extraction:
 - Quench the reaction by adding a saturated aqueous solution of sodium thiosulfate (4 mL).
 - Extract the product with ethyl acetate (3 x 20 mL).
 - Combine the organic layers.

- Drying and Concentration:
 - Dry the combined organic layers over anhydrous magnesium sulfate.
 - Filter the solution to remove the drying agent.
 - Concentrate the filtrate under reduced pressure.
- Purification:
 - Purify the crude product by silica gel column chromatography to obtain **3-Iodo-4-methoxypyridine**.

Visualization of Experimental Workflow

The synthesis protocol can be visualized as a workflow, outlining the key stages from starting materials to the final purified product.

Synthesis Workflow for 3-Iodo-4-methoxypyridine

[Click to download full resolution via product page](#)Caption: Synthesis Workflow for **3-Iodo-4-methoxypyridine**.

Applications in Research and Drug Development

Halogenated pyridines, including **3-Iodo-4-methoxypyridine**, are valuable building blocks in medicinal chemistry and organic synthesis.[10] The iodo-substituent serves as a versatile handle for introducing further chemical diversity through various cross-coupling reactions. The pyridine scaffold itself is a common motif in many biologically active compounds.

While specific applications for **3-Iodo-4-methoxypyridine** are not extensively documented in publicly available literature, structurally related compounds have shown significant biological activity. For instance, 3-iodo-4-phenoxy pyridinones have been identified as highly potent non-nucleoside inhibitors of HIV-1 reverse transcriptase, highlighting the potential of this chemical class in the development of novel therapeutic agents.[11] The process of drug discovery and development often involves the synthesis and screening of libraries of such substituted heterocyclic compounds to identify lead candidates for further optimization.[12]

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- To cite this document: BenchChem. [3-Iodo-4-methoxypyridine CAS number and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1298235#3-iodo-4-methoxypyridine-cas-number-and-structure]

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